

Application Note: Analysis of Pyramat Residue by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Pyramat*
CAS No.: 2532-49-2
Cat. No.: B1618082

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Introduction

Pyramat is a carbamate insecticide chemically identified as 6-methyl-2-propylpyrimidin-4-yl dimethylcarbamate.[1] Carbamate pesticides are widely used in agriculture to protect crops from insect damage.[1] However, due to their potential toxicity, monitoring their residue levels in environmental and agricultural samples is crucial to ensure food safety and environmental quality. Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique for the sensitive and selective determination of pesticide residues like **Pyramat**. [2][3] This application note provides a detailed protocol for the analysis of **Pyramat** residue using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation method followed by GC-MS analysis.

Experimental Protocol

Sample Preparation (QuEChERS Method)

The QuEChERS method is a widely adopted sample preparation technique for the analysis of pesticide residues in various matrices.^{[2][3]} It involves a two-step process: extraction and dispersive solid-phase extraction (dSPE) cleanup.

2.1.1. Materials and Reagents

- Homogenized sample (e.g., fruit, vegetable, soil)
- Acetonitrile (ACN), pesticide residue grade
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Trisodium citrate dihydrate
- Disodium citrate sesquihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) (optional, for pigmented samples)
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes

2.1.2. Extraction Procedure

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile to the tube.
- Add the appropriate QuEChERS extraction salt packet containing MgSO_4 , NaCl , trisodium citrate dihydrate, and disodium citrate sesquihydrate.
- Immediately cap the tube and shake vigorously for 1 minute.

- Centrifuge the tube at ≥ 3000 rcf for 5 minutes.

2.1.3. Dispersive Solid-Phase Extraction (dSPE) Cleanup

- Transfer a 1 mL aliquot of the upper acetonitrile layer into a 15 mL dSPE tube containing PSA, C18, and MgSO_4 . For samples with high pigment content, GCB may also be included.
- Vortex the dSPE tube for 30 seconds.
- Centrifuge the tube at a high rcf (e.g., 10,000 rcf) for 5 minutes.
- The resulting supernatant is the final extract ready for GC-MS analysis.

GC-MS Analysis

2.2.1. Instrumentation

A gas chromatograph equipped with a mass selective detector (MSD) is used for the analysis.

2.2.2. GC-MS Conditions

The following are typical GC-MS conditions for the analysis of carbamate pesticides. Optimization may be required for specific instrumentation and matrices.

Parameter	Value
Gas Chromatograph	
Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent)
Injection Volume	1 µL
Injection Mode	Splitless
Injector Temperature	250 °C
Carrier Gas	Helium
Flow Rate	1.0 mL/min
Oven Temperature Program	Initial temperature 70 °C, hold for 2 min, ramp to 280 °C at 10 °C/min, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Electron Energy	70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)

2.2.3. Mass Spectral Information and Fragmentation

The mass spectrum of **Pyramat** (molecular weight: 223.27 g/mol) is expected to show a molecular ion peak (M⁺) at m/z 223.^[1] The fragmentation pattern in EI-MS is dictated by the structure of the molecule, with the most stable fragments being more abundant. For **Pyramat** (6-methyl-2-propylpyrimidin-4-yl dimethylcarbamate), the expected major fragmentation pathways would involve:

- Alpha-cleavage: Cleavage of the bond between the pyrimidinyl ring and the oxygen of the carbamate group.

- McLafferty rearrangement: If applicable, based on the propyl side chain.
- Loss of the dimethylcarbamoyl group: Resulting in a fragment corresponding to the pyrimidinol.

Based on the structure, characteristic fragment ions would be selected for SIM mode to enhance sensitivity and selectivity. The most abundant and specific ions would be chosen as the quantifier and qualifier ions.

Data Presentation

The following table summarizes representative quantitative data for the analysis of carbamate pesticides using the QuEChERS and GC-MS method. These values are indicative and may vary depending on the specific matrix, instrumentation, and experimental conditions.

Analyte (Carbamate)	Matrix	Recovery (%)	LOD (µg/kg)	LOQ (µg/kg)	Reference
Representative Carbamate 1	Tomato	95 ± 5	1.0	5.0	[2]
Representative Carbamate 2	Lettuce	92 ± 7	2.0	10.0	[4]
Representative Carbamate 3	Soil	88 ± 8	5.0	15.0	[5]
Representative Carbamate 4	Water	98 ± 4	0.5	2.0	[6]

LOD: Limit of Detection; LOQ: Limit of Quantification

Visualization



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Caption: Experimental workflow for **Pyramat** residue analysis.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. Evaluation of Quechers Sample Preparation and GC Mass Spectrometry Method for the Determination of 15 Pesticide Residues in Tomatoes Used in Salad Production Plants - PMC [pmc.ncbi.nlm.nih.gov]
- 3. [hpst.cz](https://www.hpst.cz) [hpst.cz]
- 4. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- 5. Analysis of pesticide residues in strawberries and soils by GC-MS/MS, LC-MS/MS and two-dimensional GC-time-of-flight MS comparing organic and integrated pest management farming - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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